

# Essential Safety and Operational Guide for 1,5-Dibromopent-2-ene

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## Compound of Interest

Compound Name: 1,5-Dibromopent-2-ene

Cat. No.: B15468393

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,5-Dibromopent-2-ene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the key quantitative data for **1,5-Dibromopent-2-ene** is presented below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>8</sub> Br <sub>2</sub> [1]
Molecular Weight	227.92 g/mol [1]
CAS Number	53799-53-4[1]
Physical State	Not explicitly stated, but likely a liquid based on similar compounds.
Boiling Point	Data not available for 1,5-Dibromopent-2-ene. For the similar compound 1,5-Dibromopentane: 131 - 132 °C.[2]
Density	Data not available for 1,5-Dibromopent-2-ene. For the similar compound 1,2-dibromoethane: 2.18 g/mL at 25 °C.[2]

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **1,5-Dibromopent-2-ene** is not readily available, data from analogous compounds like 1,5-Dibromopentane and 1,2-dibromoethane indicate that it should be handled with caution. These related compounds are known to cause skin and serious eye irritation.[2][3][4] Halogenated hydrocarbons can be toxic if inhaled or absorbed through the skin.[2] Therefore, a comprehensive approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE):

- **Hand Protection:** Wear chemical-resistant gloves. Nitrile gloves offer good protection against a range of chemicals, but for prolonged contact or with halogenated hydrocarbons, neoprene or Viton® gloves are recommended.[5][6][7] Always inspect gloves for tears or punctures before use.[7]
- **Eye and Face Protection:** Chemical safety goggles that form a seal around the eyes are required.[6] In situations with a splash hazard, a face shield should be worn in addition to goggles.[6][8]
- **Body Protection:** A flame-resistant lab coat, fully buttoned, should be worn to protect against splashes.[8] Long pants and closed-toe, closed-heel shoes are also required.[8]
- **Respiratory Protection:** All handling of **1,5-Dibromopent-2-ene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of vapors.[2][9] If engineering controls are insufficient, a respirator may be necessary.[8]

## Operational Plan: Step-by-Step Handling Procedure

- **Preparation:**
  - Review the Safety Data Sheets (SDS) for similar chemicals (e.g., 1,5-Dibromopentane) to understand the potential hazards.
  - Ensure the work area is clean and uncluttered.
  - Verify that the chemical fume hood is functioning correctly.

- Assemble all necessary equipment and reagents before starting the experiment.
- Put on all required Personal Protective Equipment (PPE) as detailed above.
- Handling:
  - Conduct all manipulations of **1,5-Dibromopent-2-ene** inside a chemical fume hood.
  - Avoid direct contact with skin and eyes.[\[10\]](#)
  - Do not breathe in vapors or mists.[\[10\]](#)
  - Keep the container tightly closed when not in use.[\[9\]](#)[\[11\]](#)
  - Use the smallest quantity of the chemical necessary for the experiment.
- In Case of a Spill:
  - Evacuate the immediate area.
  - If the spill is large or you are unsure how to handle it, notify your supervisor and the institutional safety office immediately.
  - For small spills within the fume hood, use an inert absorbent material to contain and clean up the spill.[\[10\]](#)
  - Place the absorbed material into a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area thoroughly.

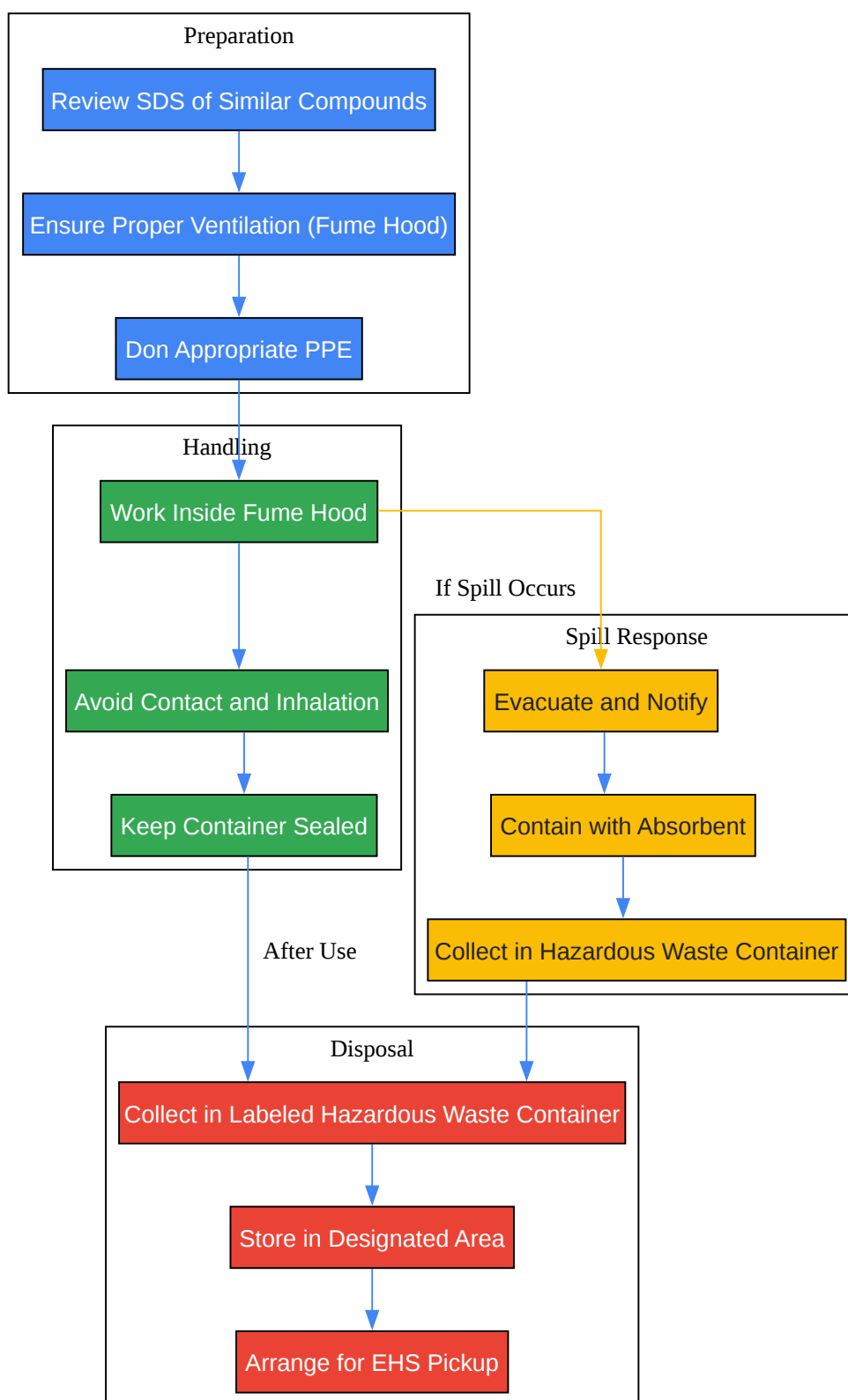
## Disposal Plan

All waste containing **1,5-Dibromopent-2-ene** must be treated as hazardous waste.

- Waste Collection:
  - Collect all liquid waste containing **1,5-Dibromopent-2-ene** in a designated, properly labeled, and sealed waste container.

- Solid waste, such as contaminated gloves, paper towels, and absorbent materials, should be collected in a separate, clearly labeled hazardous waste container.
- Labeling:
  - Label all waste containers with "Hazardous Waste" and the full chemical name: "**1,5-Dibromopent-2-ene**".
  - Indicate the approximate concentration and other components of the waste mixture.
- Storage:
  - Store waste containers in a designated satellite accumulation area.
  - Ensure the waste containers are kept closed, except when adding waste.
- Disposal:
  - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
  - Do not dispose of **1,5-Dibromopent-2-ene** down the drain or in the regular trash.[\[11\]](#)

## Workflow for Handling 1,5-Dibromopent-2-ene



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Caption: Workflow for the safe handling and disposal of **1,5-Dibromopent-2-ene**.

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## References

- 1. 1,5-Dibromopent-2-ene | C<sub>5</sub>H<sub>8</sub>Br<sub>2</sub> | CID 54548048 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. lobachemie.com [lobachemie.com]
- 5. sjsu.edu [sjsu.edu]
- 6. certaslubricantsolutions.com [certaslubricantsolutions.com]
- 7. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 8. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 9. 1-BROMO-2-PENTENE 95% PREDOMINANTLY - Safety Data Sheet [chemicalbook.com]
- 10. fishersci.fr [fishersci.fr]
- 11. assets.thermofisher.com [assets.thermofisher.com]
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